

In-Depth Technical Guide: 1,3-Dinitrolycerin-d5

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Compound of Interest

Compound Name: 1,3-Dinitrolycerin-d5

Cat. No.: B12387570

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Abstract

This document provides a comprehensive technical overview of **1,3-Dinitrolycerin-d5** (1,3-DNG-d5), an isotopically labeled metabolite of Nitrolycerin. 1,3-DNG-d5 is a critical internal standard used in pharmacokinetic and metabolic studies to ensure accurate quantification of its unlabeled analogue in biological matrices. This guide covers the molecule's core structural and physicochemical properties, outlines detailed experimental protocols for its synthesis and analysis, and presents key data in a structured format for ease of reference.

Molecular Structure and Properties

1,3-Dinitrolycerin-d5 is a glycerol molecule selectively nitrated at the primary C1 and C3 positions, with five deuterium atoms replacing hydrogen atoms on the carbon backbone. This isotopic labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based assays.

Chemical Structure

The molecular structure of **1,3-Dinitrolycerin-d5** is illustrated below. The deuterium atoms are located at the C1, C2, and C3 positions of the propane backbone.

Caption: 2D structure of **1,3-Dinitrolycerin-d5**.

Physicochemical and Quantitative Data

The key properties of **1,3-Dinitroglycerin-d5** are summarized in the table below. This data is essential for method development and analytical standard preparation.

Property	Value	Reference
IUPAC Name	2-Hydroxypropane-1,3-diyl-1,1,2,3,3-d5 dinitrate	[1][2]
Synonyms	1,3-DNG-d5, (1,1,2,3,3-pentadeuterio-2-hydroxy-3-nitrooxypropyl) nitrate	[1]
CAS Number	2733972-23-9	[3]
Molecular Formula	C ₃ HD ₅ N ₂ O ₇	[2][3]
Molecular Weight	187.12 g/mol	[3]
Isotopic Purity	Typically ≥98 atom % D (based on precursor)	[4]
Chemical Purity	Typically ≥90-99% by HPLC	[5]
Appearance	Shipped as a solution, typically in acetonitrile	[6]
Storage Conditions	2-8°C Refrigerator or -20°C Freezer for long-term storage	[5]

Experimental Protocols

Detailed and validated experimental procedures are crucial for the successful application of 1,3-DNG-d5 in a research setting. The following sections describe representative protocols for the synthesis and analysis of this molecule.

Synthesis of 1,3-Dinitroglycerin-d5

The synthesis of 1,3-DNG-d5 is not widely published in academic literature and is likely a proprietary process of commercial suppliers. However, a plausible synthetic route can be

inferred from standard nitration chemistry, starting with the commercially available deuterated precursor, Glycerol-1,1,2,3,3-d5. The key challenge in the synthesis is achieving selective dinitration at the 1 and 3 positions while minimizing the formation of the 1,2-dinitrate isomer and the fully nitrated trinitrolycerin-d5.

Hypothetical Synthetic Workflow:

The process involves the controlled partial nitration of the deuterated glycerol precursor.



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Caption: Hypothetical workflow for the synthesis of 1,3-DNG-d5.

Methodology Details:

- Precursor: Start with commercially available Glycerol-1,1,2,3,3-d5 (CAS: 62502-71-0) with high isotopic purity (e.g., 98 atom % D).[4][7]
- Nitration: The deuterated glycerol is added dropwise to a cooled, stirred nitrating agent. The choice of nitrating agent and reaction conditions (temperature, stoichiometry, reaction time) is critical to control the degree of nitration and isomeric ratio. A mixed acid solution (sulfuric acid and nitric acid) is a common nitrating agent.
- Quenching: The reaction is quenched by pouring the mixture into ice-cold water to stop the nitration and precipitate the product.
- Extraction: The product is extracted from the aqueous phase using an organic solvent such as dichloromethane.
- Purification: The crude product is a mixture of isomers and other byproducts. Purification is typically achieved using column chromatography (e.g., silica gel) to isolate the desired **1,3-dinitrolycerin-d5** isomer.

- Characterization: The final product's identity, purity, and isotopic enrichment would be confirmed using NMR (^1H , ^{13}C , ^2H), Mass Spectrometry, and HPLC.

Analytical Protocol: Quantification by LC-MS/MS

1,3-DNG-d5 is primarily used as an internal standard for the quantification of endogenous 1,3-DNG in biological samples like plasma or urine. A validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method provides the necessary sensitivity and specificity.

Methodology Details:

Parameter	Description
Instrumentation	High-Performance Liquid Chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
Chromatographic Column	C18 reverse-phase column (e.g., Allure Aqueous C18, 100 mm x 2.1 mm).[8]
Mobile Phase	A gradient of methanol and water, often with a small amount of ammonium salt (e.g., 0.025 mM NH ₄ Cl) to promote adduct formation.[8]
Flow Rate	Typically 0.2 - 0.4 mL/min.
Ionization Mode	Negative Ion Electrospray (ESI ⁻). Nitrate esters show excellent response in negative mode.[8]
MS/MS Detection	Multiple Reaction Monitoring (MRM).
MRM Transitions	Analyte (1,3-DNG): Monitor precursor-to-product ion transition (e.g., m/z 181 → m/z 62 for [M-H] ⁻ → NO ₂ ⁻). Internal Standard (1,3-DNG-d5): Monitor corresponding mass-shifted transition (e.g., m/z 186 → m/z 62).
Sample Preparation	Protein precipitation (for plasma) or liquid-liquid extraction followed by evaporation and reconstitution in the mobile phase.
Quantification	The concentration of 1,3-DNG is determined by comparing the peak area ratio of the analyte to the internal standard (1,3-DNG-d5) against a calibration curve.

Applications in Research and Development

The primary application of **1,3-Dinitroglycerin-d5** is as an internal standard in bioanalytical method development and validation.[1]

- **Pharmacokinetic Studies:** Enables precise measurement of 1,3-DNG concentrations over time in plasma or other tissues following administration of the parent drug, Nitroglycerin. This is crucial for determining absorption, distribution, metabolism, and excretion (ADME) parameters.
- **Metabolism Studies:** Used to accurately quantify the formation of the 1,3-DNG metabolite from Nitroglycerin in in-vitro systems (e.g., liver microsomes, cell cultures) and in-vivo.[8]
- **Clinical Toxicology:** Serves as a reliable standard in methods designed to measure levels of nitroglycerin metabolites in cases of overdose or to monitor therapeutic drug levels.[6]
- **Forensic Analysis:** Can be used in methods to detect and quantify nitroglycerin and its metabolites in various samples.

The use of a stable isotope-labeled internal standard like 1,3-DNG-d5 is the gold standard in quantitative mass spectrometry. It corrects for variations in sample preparation, matrix effects, and instrument response, thereby significantly improving the accuracy, precision, and robustness of the analytical results.[1]

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